

Technical Support Center: Synthesis of 2-Chloroquinoline-6-carbaldehyde

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Compound of Interest

Compound Name: 2-Chloroquinoline-6-carbaldehyde

CAS No.: 791626-59-0

Cat. No.: B1589551

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Welcome to the technical support center for the synthesis of **2-chloroquinoline-6-carbaldehyde**. This guide is designed for researchers, scientists, and professionals in drug development who are looking to optimize the yield and troubleshoot common issues encountered during the synthesis of this important heterocyclic compound. This document provides in-depth technical guidance, troubleshooting protocols, and frequently asked questions to ensure the successful synthesis of **2-chloroquinoline-6-carbaldehyde**.

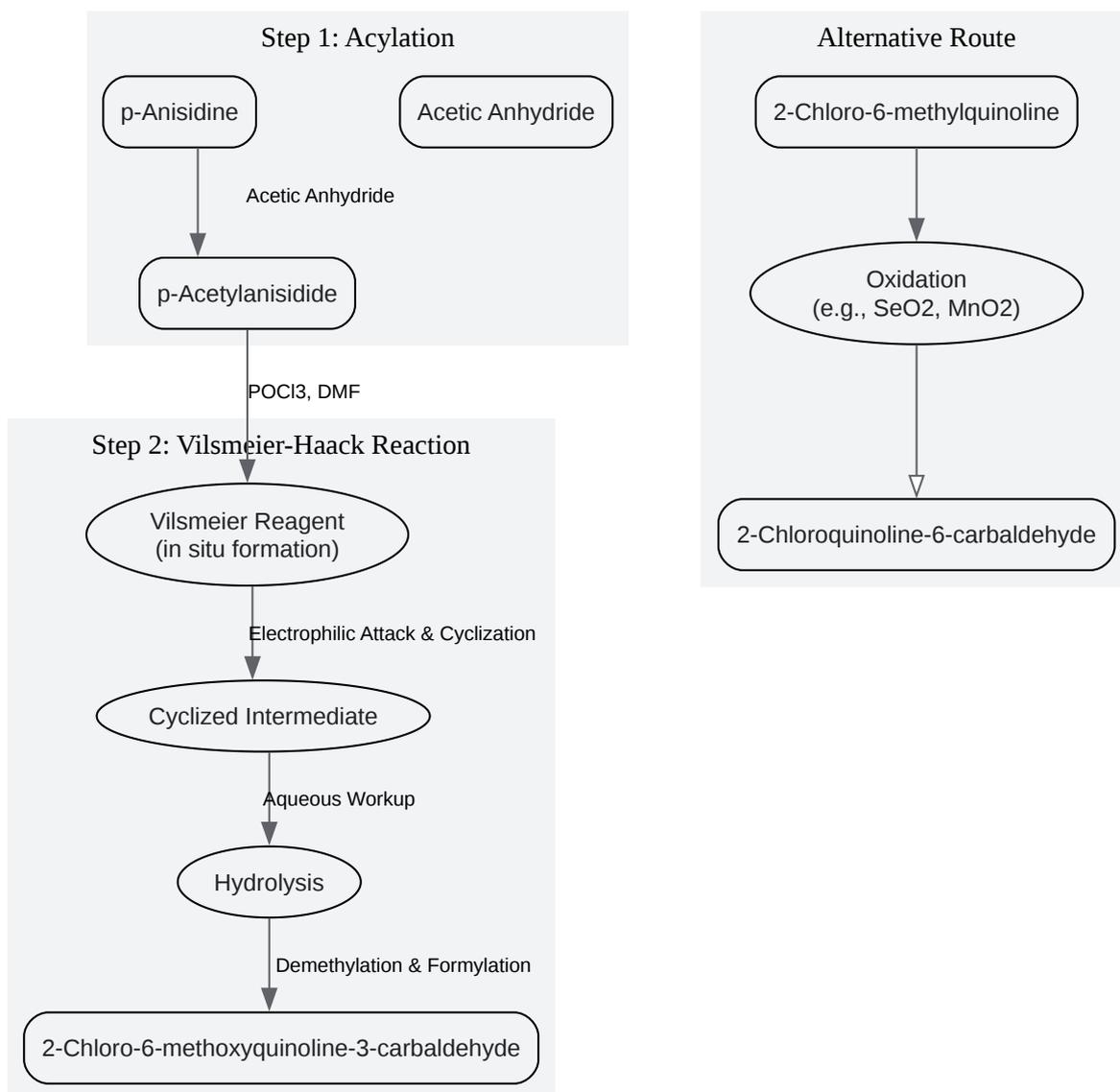
Introduction

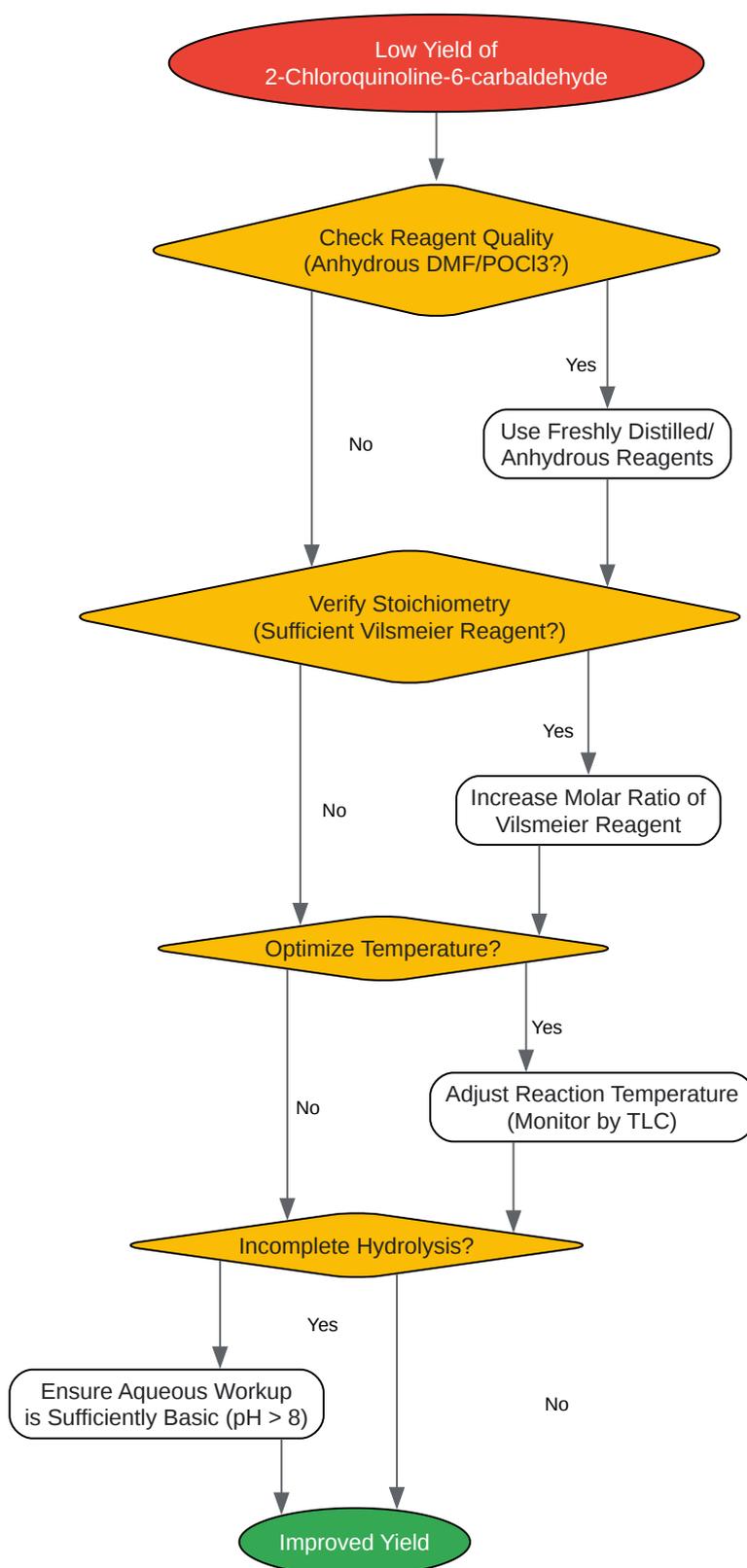
2-Chloroquinoline-6-carbaldehyde is a valuable building block in medicinal chemistry, serving as a precursor for the synthesis of a wide range of biologically active molecules.[1] The presence of the chloro, quinoline, and aldehyde functionalities provides multiple reaction sites for further molecular elaboration. The most common and efficient method for the synthesis of related 2-chloroquinoline carbaldehydes is the Vilsmeier-Haack reaction.[2][3] This guide will focus on a plausible and widely applicable synthetic route to **2-chloroquinoline-6-carbaldehyde** via the Vilsmeier-Haack reaction of a suitable acetanilide precursor and address potential challenges to maximize your yield.

Proposed Synthetic Pathway

A logical and efficient synthetic route to **2-chloroquinoline-6-carbaldehyde** involves a two-step process starting from a commercially available substituted aniline. The key steps are:

- Acylation of a p-substituted aniline: To introduce the acetyl group necessary for the cyclization.
- Vilsmeier-Haack cyclization and formylation: This one-pot reaction sequence constructs the 2-chloroquinoline ring system and introduces the aldehyde group.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

